

Bis(2-ethylhexyl) isophthalate molecular weight and formula

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Compound of Interest

Compound Name: Bis(2-ethylhexyl) isophthalate

Cat. No.: B086684

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An In-depth Technical Guide on Bis(2-ethylhexyl) Isophthalate

This guide provides a focused overview of the fundamental physicochemical properties of **Bis(2-ethylhexyl) isophthalate**, a compound of interest to researchers, scientists, and professionals in drug development.

Core Chemical Data

Bis(2-ethylhexyl) isophthalate, an organic compound, is primarily utilized as a plasticizer.[\[1\]](#) Its core chemical identifiers and properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₈ O ₄	[2] [3] [4] [5] [6]
Molecular Weight	390.6 g/mol	[2] [3]
	390.56 g/mol	[4] [6]
	390.5561 g/mol	[5]
IUPAC Name	bis(2-ethylhexyl) benzene-1,3-dicarboxylate	[2]
CAS Number	137-89-3	[4] [5] [6]

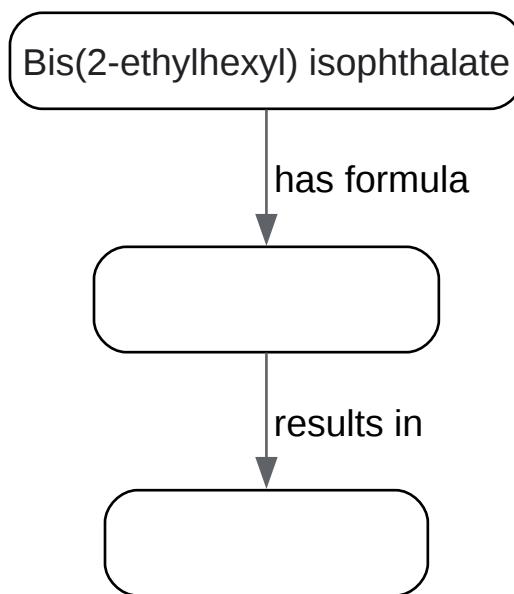
Synonyms

This compound is also known by several other names in literature and commerce, including:

- Dioctyl isophthalate[2][5]
- Di-2-ethylhexyl isophthalate[2][5]
- Isophthalic acid, bis(2-ethylhexyl) ester[2][5]
- Flexol plasticizer 380[2][5]

Logical Relationship of Identifiers

The relationship between the common name, its molecular formula, and its molecular weight is fundamental to its chemical identity. This can be visualized as a direct hierarchy.



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Chemical Identity Hierarchy

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References

- 1. specialchem.com [specialchem.com]
- 2. Bis(2-ethylhexyl) isophthalate | C24H38O4 | CID 8733 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Bis(2-ethylhexyl) Isophthalate, Analytical Standard Grade, Best Price Mumbai [nacchemical.com]
- 4. labsolu.ca [labsolu.ca]
- 5. 1,3-Benzenedicarboxylic acid, bis(2-ethylhexyl) ester [webbook.nist.gov]
- 6. Bis(2-ethylhexyl) isophthalate analytical standard 137-89-3 [sigmaaldrich.com]
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